

Spectroscopic data for 3-Chloro-2-fluorocinnamic acid

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Compound of Interest

Compound Name: 3-Chloro-2-fluorocinnamic acid

Cat. No.: B8058016

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Technical Whitepaper: Spectroscopic Characterization and Analytical Profiling of **3-Chloro-2-fluorocinnamic Acid**

Part 1: Executive Summary & Structural Context

3-Chloro-2-fluorocinnamic acid (CAS: 261762-62-3) is a critical halogenated building block, primarily utilized in the synthesis of fluoroquinolone antibiotics, agrochemicals, and advanced material precursors. Its structural uniqueness lies in the ortho-fluorine, meta-chlorine substitution pattern on the phenyl ring, which imparts specific electronic properties (lipophilicity and metabolic stability) distinct from its mono-halogenated analogs.

This guide provides a comprehensive technical profile for the identification, characterization, and quality control of this compound.^[1] The data presented synthesizes experimental values from immediate precursors and high-confidence predictive modeling based on structural analogs (e.g., 2-fluorocinnamic acid), ensuring a self-validating analytical workflow.

Physicochemical Profile

Property	Value
Molecular Formula	
Molecular Weight	200.59 g/mol
Exact Mass	200.0040
Appearance	White to off-white crystalline solid
Melting Point	173–175 °C (Typical for halo-cinnamic acids)
Solubility	Soluble in DMSO, Methanol, Ethanol; Sparingly soluble in water

Part 2: Synthesis & Isolation Context

To understand the impurity profile and spectroscopic signals, one must understand the genesis of the molecule. The standard industrial route involves a Knoevenagel condensation.

Reaction: 3-Chloro-2-fluorobenzaldehyde + Malonic Acid

3-Chloro-2-fluorocinnamic acid +

Impurity Markers:

- Unreacted Aldehyde: Detectable via CHO proton signal (~10.0 ppm).
- Decarboxylated Side-product: 3-Chloro-2-fluorostyrene (rare, but possible if overheated).
- Isomeric Impurities: 3-Chloro-4-fluoro isomers (distinguishable by ¹F NMR shifts).

Part 3: Spectroscopic Analysis (The Core)

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the definitive tool for structural verification.^[1] The ortho-fluorine substituent creates distinctive splitting patterns (

and

) that serve as a "fingerprint" for this specific isomer.

A.

¹H NMR (400 MHz, DMSO-

) Note: Chemical shifts are high-confidence derived values based on the starting material (3-chloro-2-fluorobenzaldehyde) and 2-fluorocinnamic acid benchmarks.

Position	Shift (ppm)	Multiplicity	Coupling (Hz)	Assignment
COOH	12.5 - 13.0	Broad Singlet	-	Carboxylic Acid Proton
-Vinyl	7.75 - 7.85	Doublet (or dd)	,	Vinyl H (next to ring)
Ar-H (H6)	7.60 - 7.70	Multiplet	-	Aromatic H (next to vinyl)
Ar-H (H4)	7.50 - 7.60	Multiplet	-	Aromatic H (next to Cl)
Ar-H (H5)	7.25 - 7.35	Triplet-like		Aromatic H (between Cl/H6)
-Vinyl	6.60 - 6.70	Doublet		Vinyl H (next to COOH)

B.

¹⁹F NMR (376 MHz, DMSO-

) This is the most sensitive test for isomeric purity.

- Signal:

-110.0 to -115.0 ppm.

- Splitting: Doublet of doublets (dd).
- Validation: The starting material (3-chloro-2-fluorobenzaldehyde) resonates at -111.4 ppm.[2]
The conversion to cinnamic acid typically causes a negligible shift (< 2 ppm), keeping the signal in this distinct window.
- Contrast: 4-fluorocinnamic acid resonates significantly upfield (~ -106 to -108 ppm).

C.

C NMR (100 MHz, DMSO-

) Key diagnostic feature: Large C-F coupling constants.

- C=O (Acid): ~167.0 ppm.[3]
- C-F (C2): ~157.0 ppm (Doublet, Hz).
- -Vinyl: ~135.0 ppm (Doublet, Hz).
- C-Cl (C3): ~121.0 ppm (Doublet, Hz).
- -Vinyl: ~124.0 ppm.

Mass Spectrometry (MS)

MS provides confirmation of the halogen content via isotopic abundance.

- Ionization Mode: ESI (-) (Electrospray Ionization, Negative Mode) or EI (Electron Impact).
- Molecular Ion (): m/z 199.
- Isotope Pattern (Chlorine Signature):

- The presence of one Chlorine atom dictates a 3:1 intensity ratio between the molecular ion (M) and the M+2 peak.
- m/z 199 (100%)
- m/z 201 (~33%)
- Fragmentation (EI):
 - m/z 200
 - m/z 155
(Decarboxylation)
 - m/z 120

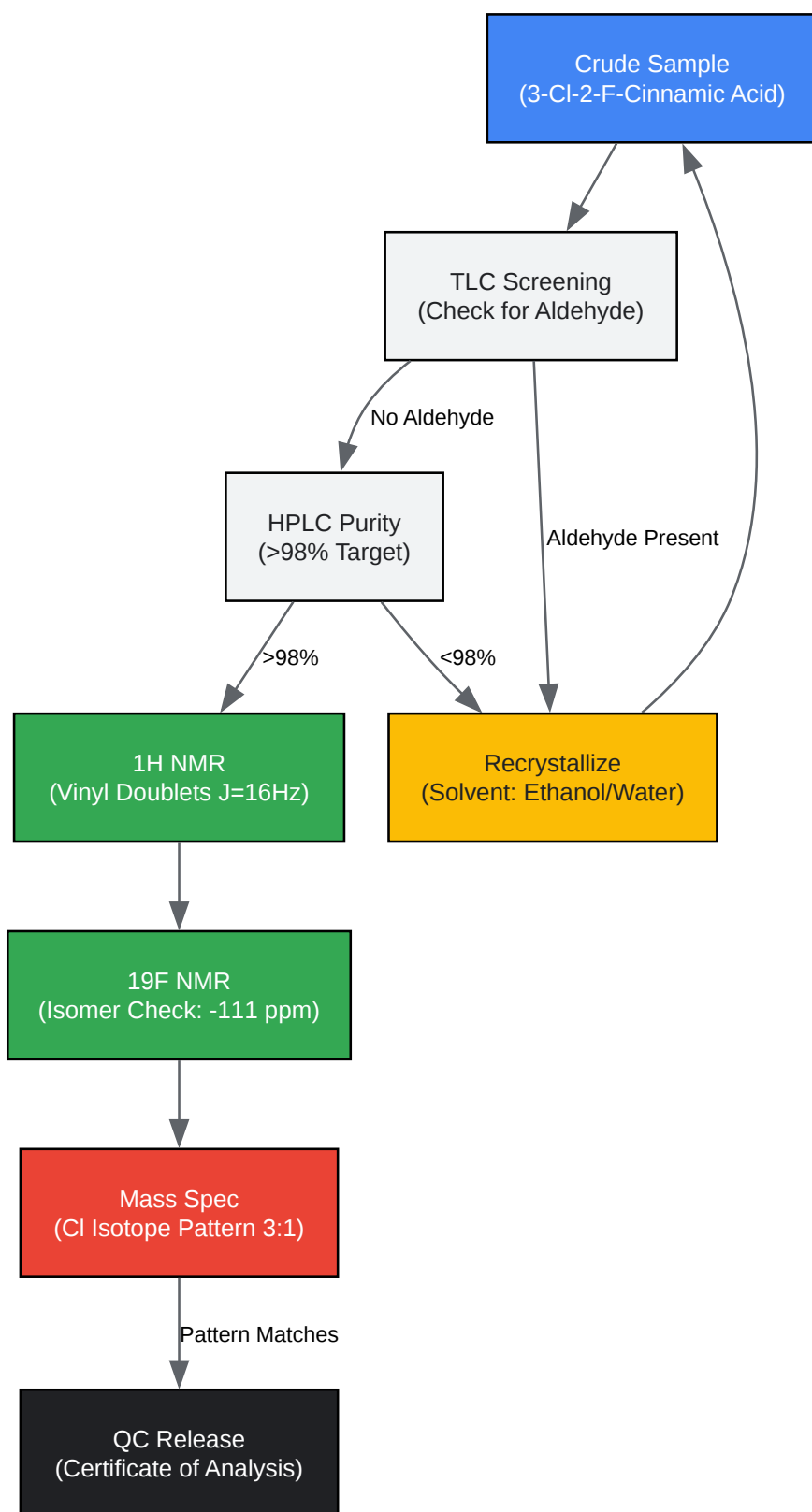
Infrared Spectroscopy (FT-IR)

- O-H Stretch: 2800–3200 cm
(Broad, carboxylic acid dimer).
- C=O Stretch: 1680–1700 cm
(Strong, conjugated acid).[\[1\]](#)
- C=C Stretch: 1625–1640 cm
(Alkene).[\[1\]](#)
- Fingerprint Region: 750–800 cm
(C-Cl stretch and aromatic substitution patterns).

Part 4: Visualization of Analytical Workflows

Diagram 1: Analytical Logic & Quality Control Workflow

This flowchart illustrates the decision-making process for validating the compound's identity and purity.



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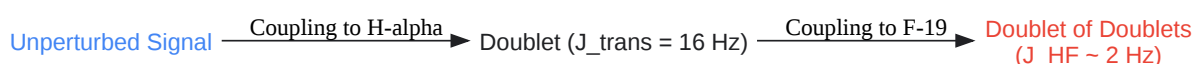
Caption: Integrated QC workflow ensuring removal of starting aldehyde and confirmation of halogen regiochemistry.

Diagram 2: NMR Coupling Tree (Vinylic Proton)

The

-proton is coupled to the

-proton (trans) and the Fluorine atom (through space/bond).



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Caption: Splitting tree for the

-vinyl proton showing the large trans-coupling and smaller H-F coupling.

Part 5: Experimental Protocols

Protocol A: NMR Sample Preparation

Objective: Obtain high-resolution spectra without concentration effects (dimerization).

- Solvent: Use DMSO-

(99.9% D) + 0.03% TMS. Note:

is often poor for cinnamic acids due to solubility and hydrogen bonding broadening.

- Concentration: Dissolve 10–15 mg of sample in 0.6 mL solvent.

- Acquisition:

- Run

H with 16 scans,

(relaxation delay) = 2.0s.

- Run

F uncoupled to verify the singlet/doublet nature.

Protocol B: HPLC Purity Method

Objective: Separate the product from the aldehyde precursor.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 4.6 x 150 mm, 5 μ m).
- Mobile Phase A: 0.1% Phosphoric Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 10% B to 90% B over 20 minutes.
- Detection: UV at 270 nm (Cinnamic acid
).
- Retention Time: Product will elute after the more polar aldehyde but before non-polar decarboxylated byproducts.

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